

# catalyst for oleyl palmitamide preparation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Oleyl palmitamide

CAS No.: 16260-09-6

Cat. No.: S1516762

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## Oleyl Palmitamide Profile

**Oleyl palmitamide** is a fatty acid amide with the chemical name **N-[(9Z)-9-octadecen-1-yl]hexadecanamide** [1]. Its key characteristics are summarized in the table below.

Property	Description / Value
CAS Number	16260-09-6 [2] [1]
Molecular Formula	C <sub>34</sub> H <sub>67</sub> NO [2] [1]
Molecular Weight	505.9 g/mol [2]
Physical State	Solid [2]
Typical Applications	Used as a <b>dispersing agent, emulsifying agent, and lubricant</b> in various industries [2].

## Catalyst System and Reaction Protocol

A Chinese patent (CN112237930A) details a solid catalyst and method for synthesizing **oleyl palmitamide** from palmitic acid and oleyl primary amine, which avoids the use of solvents and reduces environmental

pollution [3].

## Catalyst Composition and Preparation

The catalyst is a composite of trisodium phosphate and silica gel. The typical composition and preparation method are as follows [3]:

Component	Parts by Weight
Trisodium Phosphate	10-20 parts
Silica Gel	20-30 parts

### Preparation Steps [3]:

- **Mixing & Grinding:** Weigh trisodium phosphate and silica gel, then mix and grind them together uniformly.
- **Activation:** Activate the ground mixture in a muffle furnace at a temperature of 350-450°C for 4-6 hours.
- **Sieving:** After activation, sieve the product to obtain the final solid catalyst.

## Synthesis Procedure for Oleyl Palmitamide

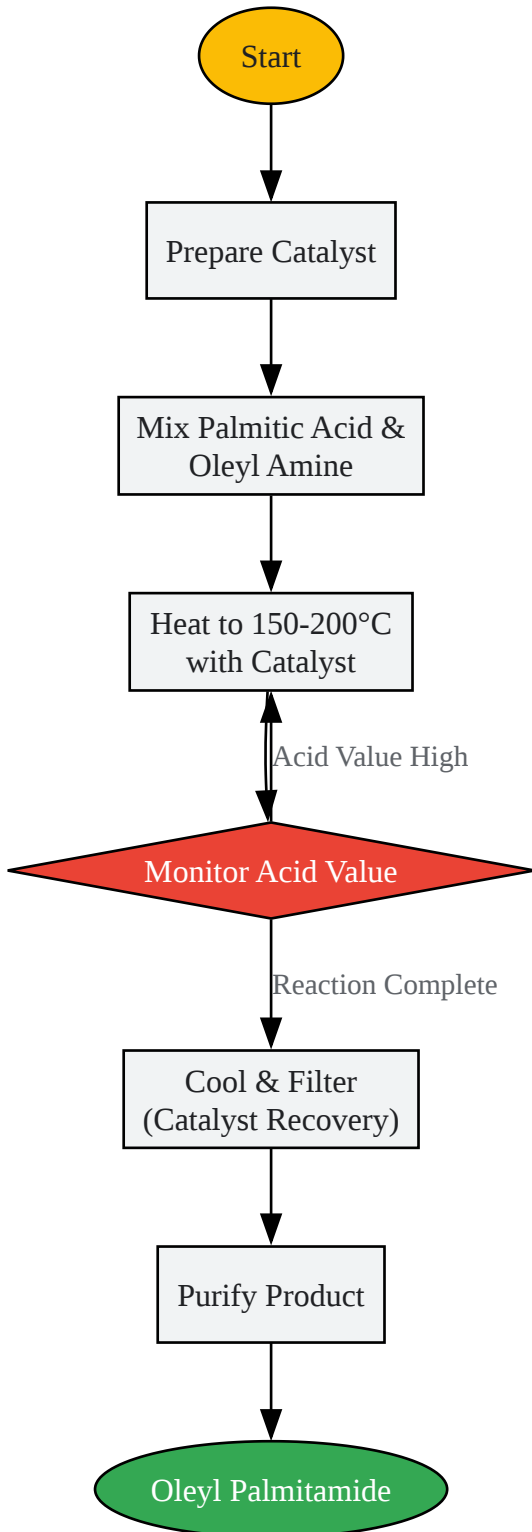
The following protocol describes the use of the catalyst for the amidation reaction [3].

### Reaction Setup & Process:

- **Add Raw Materials:** Add palmitic acid and oleyl primary amine into a reaction flask in a molar ratio of 1:(1.0-1.1).
- **Add Catalyst:** Introduce the prepared solid catalyst at 0.5-2.0% of the total weight of the above raw materials.
- **Heat with Stirring:** Heat the mixture to 150-200°C with stirring and maintain the reaction at this temperature for 4-8 hours.
- **Monitor Reaction:** Monitor the reaction process by sampling and measuring the acid value.
- **Cool and Filter:** Once the reaction is complete, cool the reaction liquid to 100-120°C and filter to recover the solid catalyst.

- **Purify Product:** The filtrate is subjected to a refining process to obtain the final **oleyl palmitamide** product.

The experimental workflow for the synthesis is as follows:



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## Key Advantages of the Protocol

This catalytic method offers several notable benefits for researchers [3]:

- **Solvent-Free:** The reaction is conducted without solvents, simplifying the process and minimizing waste and environmental pollution.
- **Catalyst Reusability:** The solid catalyst can be easily separated from the reaction mixture by filtration and potentially regenerated and reused, which is advantageous for sustainable processes.
- **High Product Purity:** The method includes a refining step, leading to a high-purity final product that does not require further purification.
- **Simple Post-Processing:** The reaction system is straightforward, and the post-processing steps are simple.

## Research Context and Further Information

**Oleyl palmitamide** belongs to a broader class of fatty acid amides. Some structural analogs, such as oleamide, have been extensively studied in neuroscience for their sleep-inducing properties and interactions with the endocannabinoid system [4]. While this provides a useful biological context, the synthesis of such compounds for research or drug development often requires different protocols and purification standards.

For further details, you can consult the following resources:

- **Google Patents:** Search for CN112237930A for the full catalyst patent [3].
- **Supplier Data:** Refer to technical data sheets from suppliers like BOC Sciences or The Good Scents Company for compound specifications [2] [1].

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## References

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To cite this document: Smolecule. [catalyst for oleyl palmitamide preparation]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1516762#catalyst-for-oleyl-palmitamide-preparation]

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